

Solubility of Sodium Allylsulfonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Sodium allylsulfonate

Cat. No.: B1343287

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This technical guide provides a comprehensive overview of the solubility of **sodium allylsulfonate** (CAS No. 2495-39-8), a versatile anionic monomer. Understanding the solubility of this compound in various organic solvents is critical for its application in polymerization, synthesis, and formulation development. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow of the experimental process.

Core Data Presentation: Solubility Profile

The solubility of **sodium allylsulfonate** is dictated by its ionic sulfonate group and the organic allyl moiety. This dual nature results in high polarity and significant solubility in polar solvents, particularly water, while its solubility in nonpolar organic solvents is limited.

Quantitative Solubility Data

Quantitative data for the solubility of **sodium allylsulfonate** in organic solvents is not widely available in published literature. However, data for its solubility in water is reported, although with some discrepancy among sources. The most frequently cited values are presented below.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	714 g/L	20	Reported by Tokyo Chemical Industry.[1][2]
Water	H ₂ O	4 g/100 mL	Not Specified	Widely cited, but may be less precise.[3][4][5][6][7][8][9]

Qualitative Solubility Data

Qualitative assessments of **sodium allylsulfonate**'s solubility in various organic solvents are more commonly reported and are summarized in the following table.

Solvent	Classification	Solubility
Methanol	Polar Protic	Soluble[1][2]
Ethanol	Polar Protic	Soluble
Dimethylformamide (DMF)	Polar Aprotic	Soluble[1][2][10]
Benzene	Nonpolar Aromatic	Slightly Soluble[5][11]
Diethyl Ether	Nonpolar	Insoluble

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for the determination of the solubility of **sodium allylsulfonate** in an organic solvent using the isothermal shake-flask method, a widely accepted technique for solubility measurement.

Objective: To determine the saturation solubility of **sodium allylsulfonate** in a selected organic solvent at a specific temperature.

Materials:

- **Sodium allylsulfonate** (purity >99%)
- Selected organic solvent (analytical grade)
- Deionized water (for cleaning)
- Standard laboratory glassware (volumetric flasks, pipettes, beakers)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker bath
- Syringe filters (0.45 μm , solvent-compatible)
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV or conductivity) or a calibrated conductivity meter.

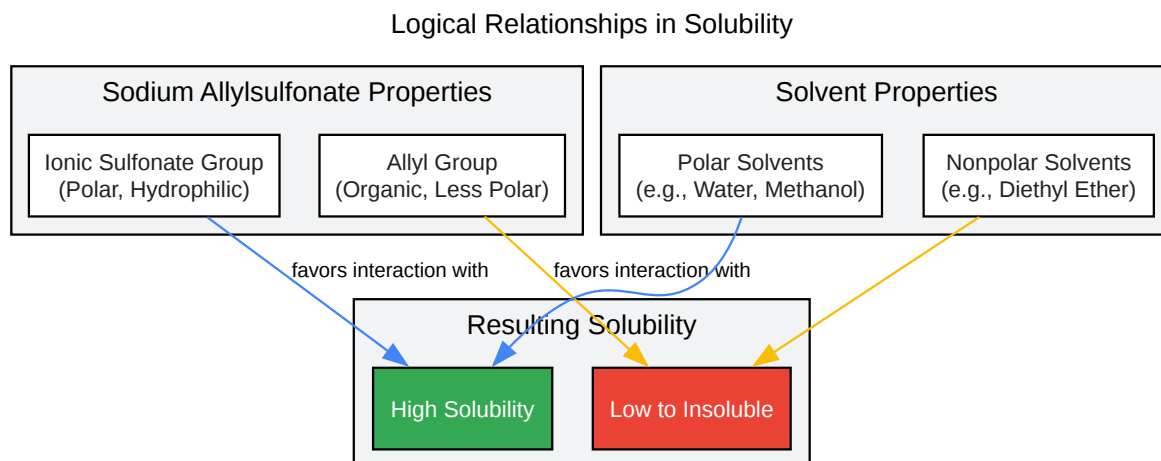
Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of **sodium allylsulfonate** to a known volume of the selected organic solvent in a sealed flask. The excess solid should be clearly visible.
 2. Place the flask in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
 3. Agitate the mixture at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be required to determine the time to reach equilibrium.
- Sample Collection and Preparation:
 1. After the equilibration period, cease agitation and allow the undissolved solid to settle for at least 2 hours within the thermostatic bath to maintain the temperature.
 2. Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.

3. Immediately filter the collected supernatant through a 0.45 μm syringe filter, also pre-warmed to the experimental temperature, to remove any suspended solid particles.
 4. Accurately dilute the clear filtrate with a suitable solvent (often water, given the high water solubility of the analyte) to a concentration within the calibrated range of the analytical instrument.
- Analysis:
 1. Quantify the concentration of **sodium allylsulfonate** in the diluted sample using a validated analytical method. For instance, HPLC with a conductivity detector can be employed.
 2. Prepare a calibration curve using standard solutions of **sodium allylsulfonate** of known concentrations.
 3. Calculate the concentration of **sodium allylsulfonate** in the original saturated solution by accounting for the dilution factor.
 - Data Reporting:
 1. Express the solubility in grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).
 2. The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualizations

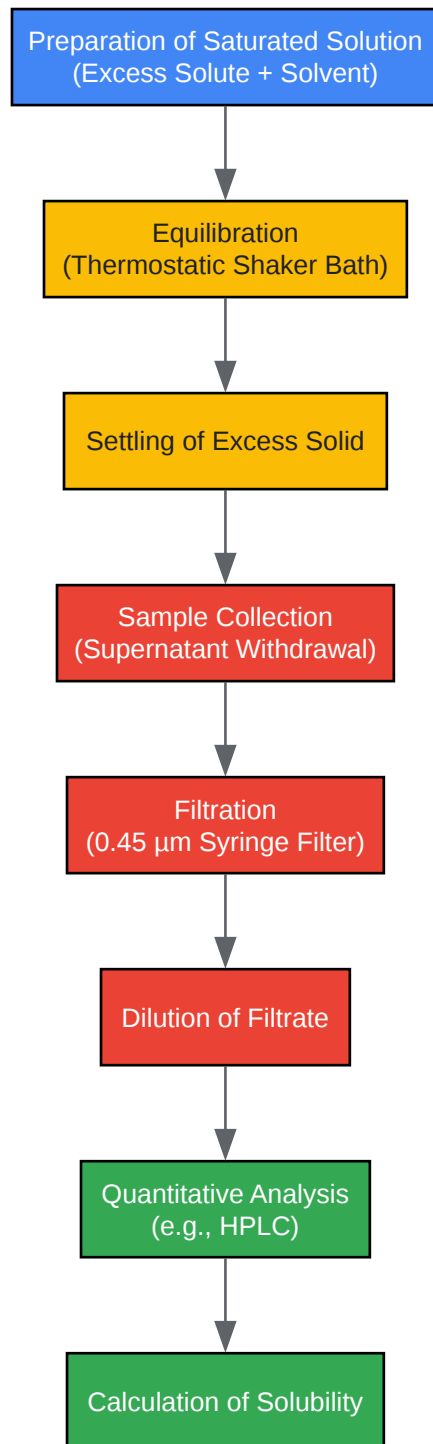
The following diagrams illustrate the logical relationships in solubility and the experimental workflow for its determination.



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Caption: Factors influencing the solubility of **sodium allylsulfonate**.

Experimental Workflow: Solubility Determination



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Caption: Workflow for the shake-flask method of solubility determination.

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